Using (S)-3-(p-tolyl)piperidine HCl as an intermediate in peptide coupling

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Compound of Interest

Compound Name:	*(S)-3-(p-tolyl)piperidine hydrochloride*
Cat. No.:	*B8259124*

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Application Note: Strategic Coupling of (S)-3-(p-tolyl)piperidine HCl in Peptide Synthesis

Executive Summary

(S)-3-(p-tolyl)piperidine HCl is a privileged chiral scaffold often employed in the synthesis of GPCR modulators (e.g., Somatostatin analogs), NMDA antagonists, and peptidomimetics.[1] As a hindered secondary amine with a beta-chiral center, it presents specific challenges in amide bond formation:

- Nucleophilicity: The HCl salt form renders the nitrogen non-nucleophilic until neutralized.
- Steric Bulk: The C3-tolyl substituent creates significant steric hindrance, slowing reaction kinetics.[1]
- Epimerization Risk: While the amine itself is stereochemically stable, the slow kinetics required to couple it can lead to extensive racemization of the carboxylic acid coupling partner (especially N-protected

  -amino acids).

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This guide provides two validated protocols (High-Performance HATU and Scalable T3P) to overcome these barriers, ensuring high yields (>85%) and diastereomeric purity (>98% de).

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10]

Property	Specification
Compound Name	(S)-3-(p-tolyl)piperidine Hydrochloride
CAS Number	393809-77-3 (Generic/Base)
Molecular Weight	211.73 g/mol (HCl salt)
Role	Nucleophile (Amine component)
pKa (Conjugate Acid)	~10.5 (Piperidine secondary amine)
Solubility	Soluble in Water, MeOH, DMSO; Sparingly soluble in DCM/EtOAc until free-based.[1][2]
Storage	Hygroscopic.[1] Store under inert atmosphere at 2–8°C.

Strategic Considerations

The Salt Factor (HCl Neutralization)

You cannot simply add the HCl salt to a reaction mixture containing only 1 equivalent of base. The HCl must be neutralized to release the free amine.

- In-Situ Neutralization: Requires at least 3.0–4.0 equivalents of tertiary base (DIPEA or NMM) to neutralize the HCl and maintain the basic pH required for the coupling agent.
- Pre-Neutralization (Recommended for Scale): For reactions >5g, perform a "Free-Basing" extraction (Protocol A) to prevent the accumulation of DIPEA[1]·HCl salts, which can increase the ionic strength and crash out the peptide product.

Sterics & Kinetics

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The 3-tolyl group forces the piperidine ring into a specific chair conformation. The nitrogen lone pair is sterically crowded.[1]

- Avoid: Carbodiimides (EDC/DCC) without additives; they are too slow, leading to N-acyl urea side products.[1]
- Select: Uronium salts (HATU) or Phosphonic Anhydrides (T3P).[1][3] These reagents generate highly reactive active esters (OAt-ester or mixed anhydride) that drive the reaction forward despite steric bulk.[1]

Experimental Protocols

Protocol A: The "Gold Standard" (HATU/HOAt)

Best for: Discovery chemistry, milligram to gram scale, difficult couplings. Mechanism: HATU generates an OAt-active ester, which benefits from the "neighboring group effect" of the pyridine nitrogen, accelerating the attack of the hindered piperidine.

Reagents:

- Carboxylic Acid Partner (1.0 equiv)[1]
- (S)-3-(p-tolyl)piperidine HCl (1.1 equiv)[1]
- HATU (1.1 – 1.2 equiv)[1]
- DIPEA (N,N-Diisopropylethylamine) (4.0 equiv)[1]
- Solvent: DMF (anhydrous)[1]

Step-by-Step:

- Activation: Dissolve the Carboxylic Acid (1.0 equiv) and HATU (1.1 equiv) in anhydrous DMF (0.1 M concentration).
- Base Addition 1: Add DIPEA (1.0 equiv) to the acid/HATU mixture. Stir for 2 minutes at 0°C. Color change to yellow/orange is typical.

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- Amine Preparation: In a separate vial, dissolve (S)-3-(p-tolyl)piperidine HCl (1.1 equiv) in minimal DMF. Add DIPEA (3.0 equiv) to this vial to neutralize the salt in situ.
- Coupling: Add the Amine/DIPEA solution dropwise to the Activated Acid solution.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours.
  - QC Check: Monitor by LCMS.[1] If conversion <90% after 4 hours, add 0.1 equiv HATU and 0.1 equiv DIPEA.[1]
- Workup: Dilute with EtOAc. Wash with 5% LiCl (aq) x3 (to remove DMF), then sat.[1] NaHCO3, then Brine.[1] Dry over Na2SO4.[1][4]

Protocol B: Scalable & Low Epimerization (T3P)

Best for: Process chemistry (>10g), preventing racemization of the acid partner. Mechanism:[1] T3P (Propylphosphonic anhydride) forms a mixed anhydride.[1] It is less basic than uronium salts and generates water-soluble byproducts, simplifying purification.[1]

Reagents:

- Carboxylic Acid Partner (1.0 equiv)[1]
- (S)-3-(p-tolyl)piperidine HCl (1.1 equiv)[1]
- T3P (50% w/w in EtOAc or DMF) (1.5 – 2.0 equiv)[1]
- Base: Pyridine (5.0 equiv) OR DIPEA (4.0 equiv)[1]
- Solvent: EtOAc or 2-MeTHF (Green solvent)[1]

Step-by-Step:

- Slurry: Charge the Carboxylic Acid (1.0 equiv) and (S)-3-(p-tolyl)piperidine HCl (1.1 equiv) into the reactor with EtOAc (5-10 volumes).
- Base Addition: Add Pyridine (5.0 equiv).[1] The mixture should become homogeneous as the salts neutralize. Cool to 0°C.[1]

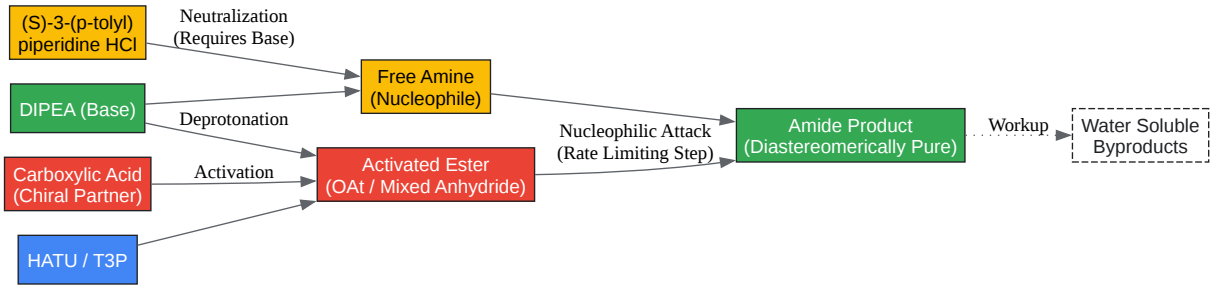
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- T3P Addition: Add T3P solution (1.5 equiv) dropwise over 20 minutes, maintaining temp <5°C. Exothermic.
- Reaction: Stir at 0°C for 1 hour, then warm to RT. Stir until completion (typically 2-6 hours).
- Quench: Add water (5 volumes).
- Workup: Separate phases. The T3P byproducts are water-soluble and remain in the aqueous layer. Wash organic layer with 0.5M HCl (to remove excess pyridine/piperidine), then NaHCO3.[1]

Visualization of Workflows

Figure 1: Reaction Mechanism & Pathway

This diagram illustrates the critical "Activation" vs. "Neutralization" pathways required for success.

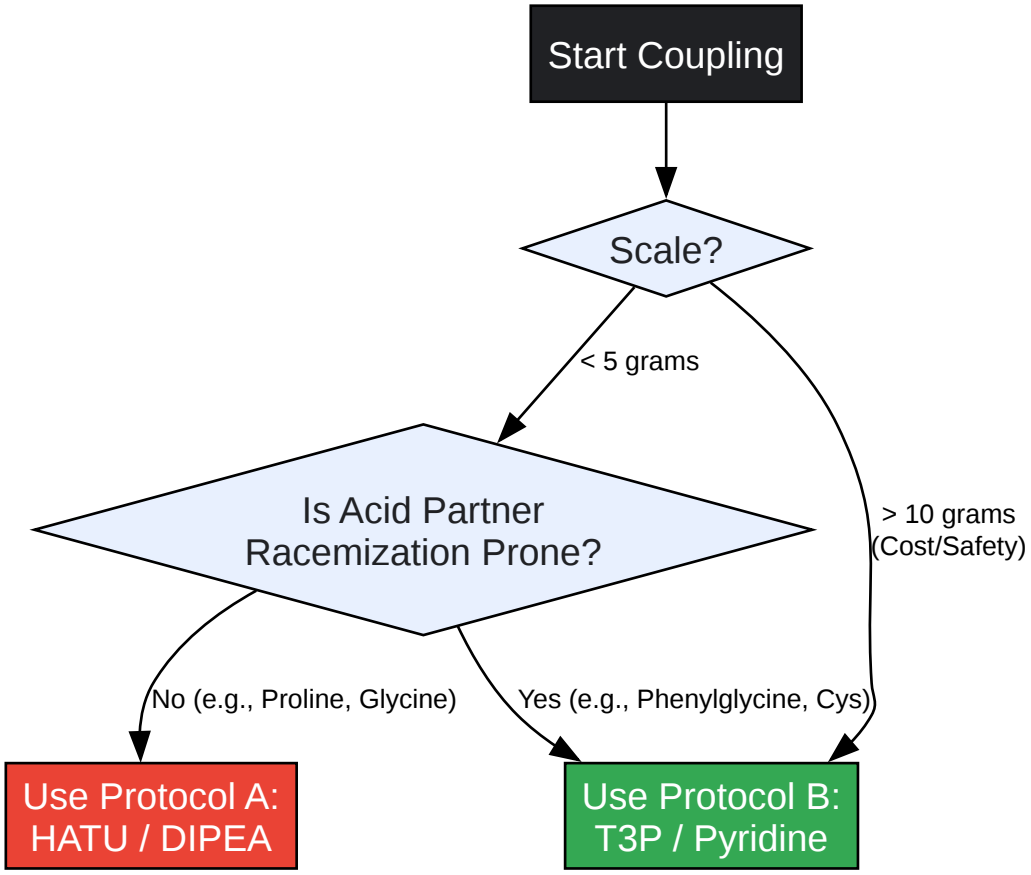


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Caption: Figure 1. Convergent synthesis workflow. Note that the amine salt must be neutralized to the Free Amine species to participate in the nucleophilic attack on the Activated Ester.

Figure 2: Decision Matrix for Reagent Selection

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Caption: Figure 2.[1] Reagent selection guide based on scale and stereochemical sensitivity of the carboxylic acid partner.

Troubleshooting & QC

- Issue: Low Conversion.
  - Cause: Incomplete neutralization of the HCl salt.
  - Fix: Check pH of reaction mixture.[1] It must be basic (pH 8-9 on wet paper).[1] Add more DIPEA.
- Issue: Epimerization (Double peaks in HPLC).
  - Cause: Activation time too long; excess base.[1]

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- Fix: Switch to Protocol B (T3P/Pyridine).[1] Pyridine is a milder base than DIPEA, significantly reducing alpha-proton abstraction.[1]

- Issue: Gel formation.
  - Cause: High concentration of DIPEA·HCl salts.[1][4]
  - Fix: Dilute reaction with DMF or switch to 2-MeTHF (Protocol B).[1]

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